

Uprosertib: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: A 839977

Cat. No.: B605059

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Abstract

Uprosertib (GSK2141795) is a potent, orally bioavailable, ATP-competitive pan-Akt inhibitor that has been a subject of extensive research in oncology.^[1] This document provides a detailed technical overview of Uprosertib, including its chemical properties, mechanism of action, and methodologies for its use in preclinical research. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and cancer biology.

Chemical Properties and Identification

Uprosertib is a small molecule inhibitor targeting the serine/threonine protein kinase Akt.^[2] Its chemical and physical properties are summarized below.

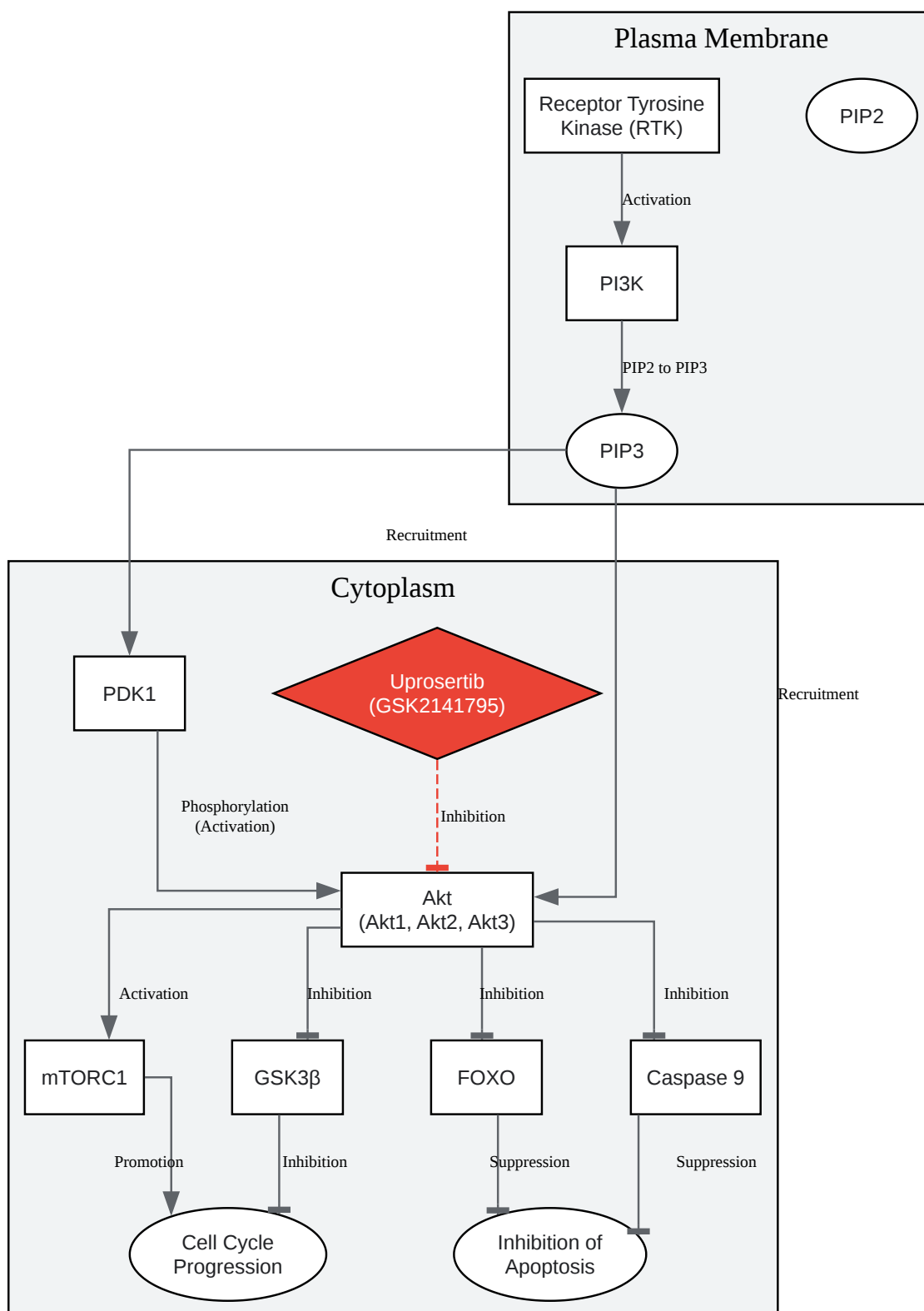
Identifier	Value
IUPAC Name	N-[(2S)-1-amino-3-(3,4-difluorophenyl)propan-2-yl]-5-chloro-4-(4-chloro-1-methylpyrazol-5-yl)furan-2-carboxamide[2]
Synonyms	GSK2141795, GSK795[2][3]
CAS Number	1047634-65-0
Molecular Formula	C18H16Cl2F2N4O2
Molecular Weight	429.25 g/mol

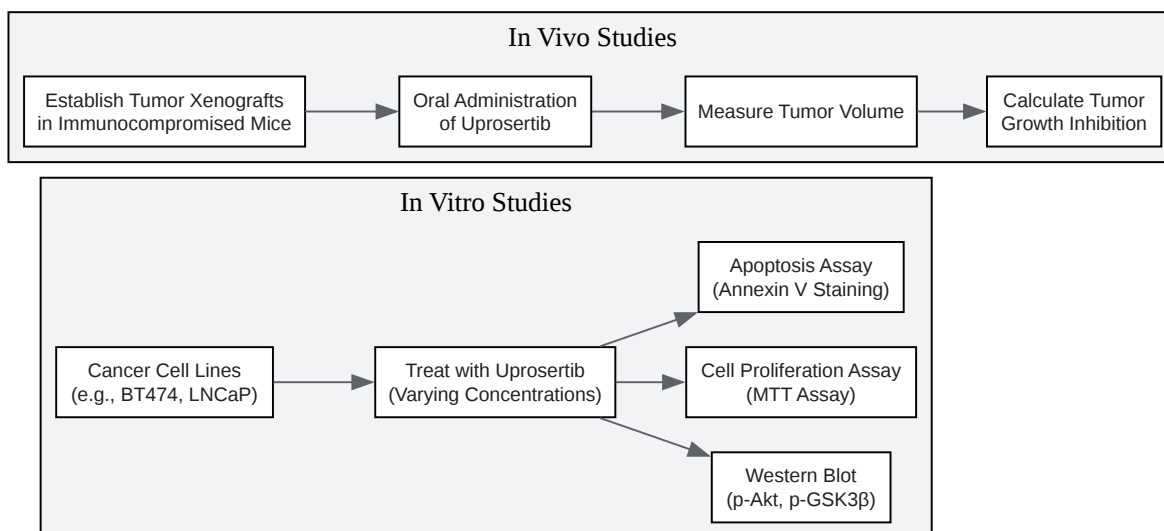
Mechanism of Action

Uprosertib exerts its anti-neoplastic effects by inhibiting the phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway, which is frequently dysregulated in various human cancers. This pathway is crucial for regulating cell proliferation, growth, survival, and metabolism.

Uprosertib competitively binds to the ATP-binding pocket of all three Akt isoforms (Akt1, Akt2, and Akt3), preventing their phosphorylation and subsequent activation. By inhibiting Akt, Uprosertib effectively blocks the downstream signaling cascade, leading to anti-cancer effects such as cell cycle arrest and apoptosis.

Signaling Pathway Diagram





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- To cite this document: BenchChem. [Uprosertib: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605059#a-839977-cas-number-and-molecular-weight]

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